

Myristyltrimethylammonium Bromide vs. Cetrимide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetradecyltrimethylammonium bromide*

Cat. No.: *B1668421*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive comparison of Myristyltrimethylammonium bromide (MTAB) and Cetrимide, focusing on their chemical properties, mechanisms of action, and applications in research and drug development. This document is intended to serve as a valuable resource for professionals in the pharmaceutical and biotechnology sectors.

Executive Summary

Myristyltrimethylammonium bromide (MTAB) is a specific quaternary ammonium compound (QAC) with a 14-carbon alkyl chain. Cetrимide, conversely, is not a single chemical entity but rather an antiseptic agent composed of a mixture of QACs, predominantly MTAB, with smaller quantities of dodecyltrimethylammonium bromide (C12) and hexadecyltrimethylammonium bromide (C16). While both exhibit broad-spectrum antimicrobial and surfactant properties by disrupting microbial cell membranes, MTAB's singular chemical identity allows for more specific applications, such as the inhibition of dynamin-mediated endocytosis. This guide will dissect these nuances, providing detailed data, experimental protocols, and visual representations of their mechanisms of action.

Physicochemical Properties

A clear understanding of the physicochemical properties of MTAB and the principal components of Cetrimide is fundamental to their application. The following table summarizes key quantitative data for these compounds.

Property	Myristyltrimethylammonium Bromide (MTAB) / Trimethyltetradecylammonium bromide	Dodecyltrimethylammonium Bromide (DTAB)	Hexadecyltrimethylammonium Bromide (CTAB)	Cetrimide (Mixture)
Synonyms	TTAB, Tetradonium bromide	DTAB, Laurtrimonium bromide	CTAB, Cetrimonium bromide	Alkyltrimethylammonium bromide
Chemical Formula	$C_{17}H_{38}BrN$	$C_{15}H_{34}BrN$	$C_{19}H_{42}BrN$	Mixture
Molecular Weight (g/mol)	336.40	308.35	364.46	Variable
Melting Point (°C)	245-250	246	248-251	232-247 (decomposes) [1]
Solubility in Water	Soluble (20 g/100 mL)	Freely soluble	Soluble	Freely soluble [1]
Critical Micelle Concentration (CMC)	4-5 mM	~15 mM	0.92 mM	~0.01%

Antimicrobial Activity

Both MTAB and Cetrimide are potent antimicrobial agents, effective against a broad range of Gram-positive and some Gram-negative bacteria. Their primary mechanism of antimicrobial action involves the disruption of the cell membrane. The positively charged quaternary ammonium headgroup interacts with the negatively charged components of the bacterial cell

wall and membrane, leading to a loss of membrane integrity and leakage of cellular contents.
[2][3]

The length of the alkyl chain plays a crucial role in the antimicrobial efficacy of these compounds. Generally, QACs with alkyl chains of 12-16 carbons exhibit the highest biocidal activity.[4]

Quantitative Antimicrobial Efficacy

The following table summarizes the Minimum Inhibitory Concentration (MIC) values for MTAB and Cetrimide against various microorganisms. It is important to note that as Cetrimide is a mixture, its activity reflects the combined effects of its components.

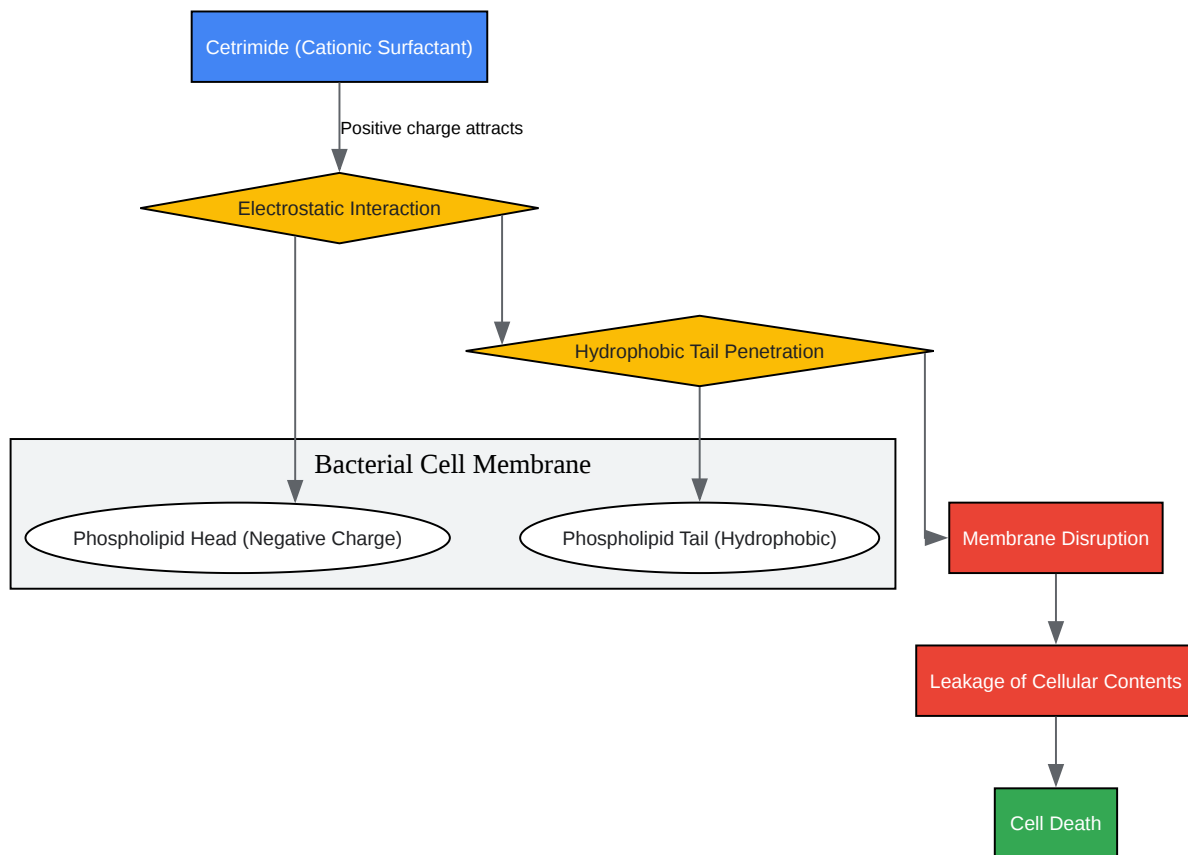
Microorganism	Compound	MIC (µg/mL)	Reference
Pseudomonas aeruginosa	Cetrimide	0.016 - 2.048 (µ g/100 µl)	ResearchGate
Pseudomonas aeruginosa	Cetrimide	400	PubMed Central
E. coli	Cetrimide	50	PubMed Central
Staphylococcus aureus	Cetrimide	6.25	PubMed Central
Streptococcus mutans	MTAB (in dental resin)	Antibacterial activity at 0.5 wt%	PubMed
Methicillin-resistant Staphylococcus aureus (MRSA)	CTAB (in AgNPs)	15.6-62.5	PubMed

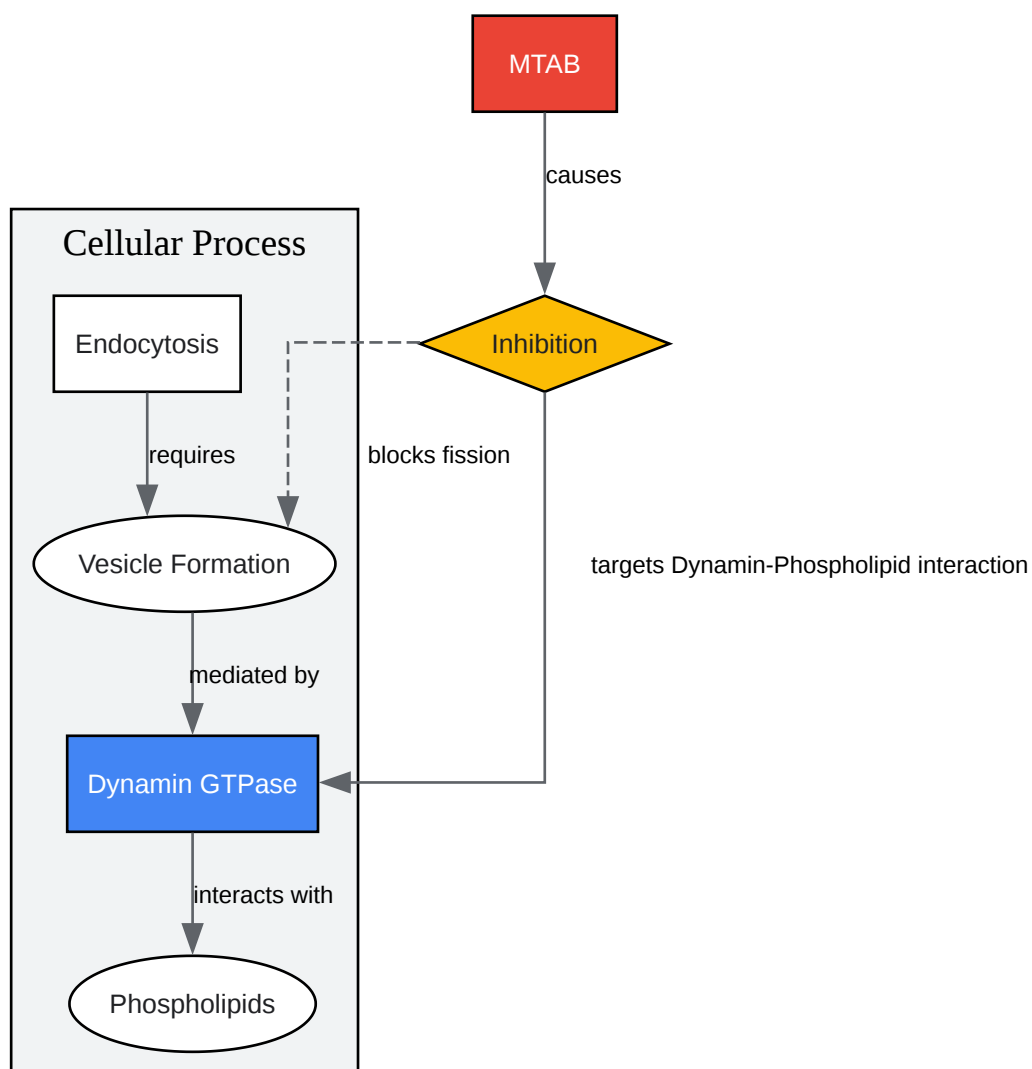
Mechanisms of Action

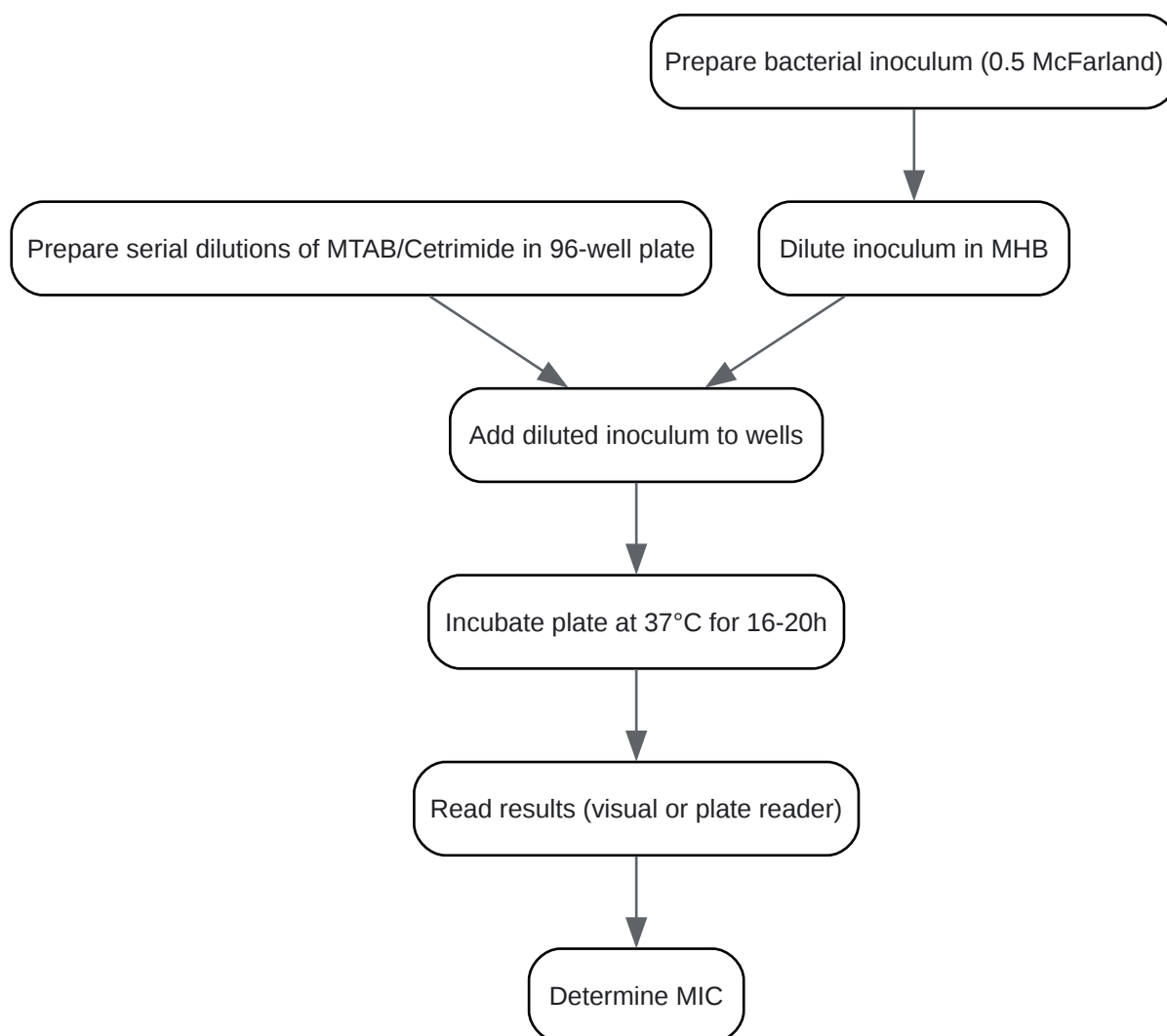
While both substances share a primary mechanism of membrane disruption, MTAB has been identified as a specific inhibitor of dynamin, a GTPase involved in endocytosis.

Cetrimide: Bacterial Membrane Disruption

Cetrimide's cationic surfactant properties are central to its antimicrobial action. The positively charged headgroup electrostatically interacts with the negatively charged phospholipids and lipopolysaccharides in the bacterial membrane. The hydrophobic alkyl tail then penetrates the hydrophobic core of the lipid bilayer, leading to disorganization, increased permeability, and eventual cell lysis.[2][3]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Myristyl trimethyl ammonium bromide and octadecyl trimethyl ammonium bromide are surface-active small molecule dynamin inhibitors that block endocytosis mediated by dynamin I or dynamin II - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. A dual antibacterial action of soft quaternary ammonium compounds: bacteriostatic effects, membrane integrity, and reduced in vitro and in vivo toxicity ... - RSC Advances (RSC Publishing) DOI:10.1039/D4RA07975B [pubs.rsc.org]
- 3. Quaternary ammonia compounds in disinfectant products: evaluating the potential for promoting antibiotic resistance and disrupting wastewater treatment ... - Environmental Science: Advances (RSC Publishing) DOI:10.1039/D3VA00063J [pubs.rsc.org]
- 4. Biological Activity of Quaternary Ammonium Salts and Their Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Myristyltrimethylammonium Bromide vs. Cetrimide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668421#myristyltrimethylammonium-bromide-vs-cetrimide-explained]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com